

Strategic Reagent Profile: CAS 1213370-95-6

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	2,2,2-Trifluoro-1-(2-fluorophenyl)ethanamine
CAS No.:	886368-16-7
Cat. No.:	B2950332

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(S)-2,2,2-Trifluoro-1-(2-fluorophenyl)ethan-1-amine

Document Control:

- Type: Technical Whitepaper / Reagent Guide
- Version: 2.0 (Scientific Review)

Part 1: Executive Summary & Core Identity

CAS 1213370-95-6 is a specialized chiral fluorinated building block used primarily in the synthesis of advanced pharmaceutical candidates. It belongs to the class of

-trifluoromethyl amines, a privileged structural motif in modern medicinal chemistry.

This molecule is not a final drug product but a critical chiral intermediate employed to introduce the (S)-1-(2-fluorophenyl)-2,2,2-trifluoroethyl moiety. This moiety is valued for its ability to modulate lipophilicity, metabolic stability, and acid-base properties of bioactive molecules.

Chemical Identity Table

Property	Specification
IUPAC Name	(1S)-2,2,2-Trifluoro-1-(2-fluorophenyl)ethanamine
Common Name	(S)-2,2,2-Trifluoro-1-(2-fluorophenyl)ethylamine
CAS Number	1213370-95-6 (Free Base)
Related CAS	1391504-94-1 (Hydrochloride Salt)
Molecular Formula	C
	H
	F
	N
Molecular Weight	193.14 g/mol
Chirality	(S)-Enantiomer
Appearance	Colorless to pale yellow liquid (Free Base) / White solid (HCl salt)
Solubility	Soluble in MeOH, DCM, DMSO; Sparingly soluble in water (Free Base)

Part 2: Scientific Integrity & Mechanism of Utility

The "Fluorine Effect" in Drug Design

The utility of CAS 1213370-95-6 stems from the specific electronic and steric perturbations introduced by the trifluoromethyl (-CF₃)

) and ortho-fluoro groups.

- pKa Modulation (Basicity Reduction):
 - Mechanism: The strong electron-withdrawing nature of the -CF₃

group significantly reduces the electron density on the adjacent amine nitrogen.

- Impact: While a typical benzylamine has a pKa

9.5, an

-trifluoromethyl amine typically exhibits a pKa in the range of 5.5 – 6.5.

- Application: This allows the amine (and its derivatives) to remain largely unprotonated at physiological pH (7.4), enhancing membrane permeability and oral bioavailability compared to non-fluorinated analogs.

- Metabolic Blockade:

- Mechanism: The benzylic C-H bond is typically a "soft spot" for Cytochrome P450-mediated oxidation. The presence of the CF

group electronically deactivates this C-H bond, while the ortho-fluorine on the phenyl ring blocks metabolic attack at the ring's most reactive position.

- Result: dramatically increased metabolic half-life () of the final drug candidate.

- Conformational Locking:

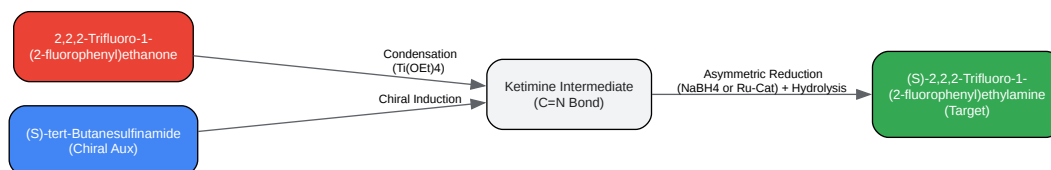
- Mechanism: The CF

group is sterically demanding (similar in volume to an isopropyl group). This restricts the rotation of the ethylamine chain, locking the molecule into a bioactive conformation that often improves binding affinity to target proteins (e.g., proteases, GPCRs).

Synthesis Logic (Retrosynthesis)

The synthesis of high-purity (S)-enantiomer is non-trivial and typically requires asymmetric catalysis.

Figure 1: Common Retrosynthetic Pathway using Ellman's Auxiliary Chemistry



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Figure 1: The most reliable route to high enantiomeric excess (>98% ee) involves the condensation of the trifluoroketone with (S)-tert-butanesulfinamide followed by diastereoselective reduction.

Part 3: Experimental Protocols

Handling & Storage Standards

- **Air Sensitivity:** The free base amine readily absorbs CO from the air to form carbamates.
- **Storage:** Store at 2–8°C under an inert atmosphere (Argon/Nitrogen). The Hydrochloride salt is stable at room temperature but hygroscopic.
- **Safety:** Fluorinated amines can be irritants.^[1] Use standard PPE (nitrile gloves, safety glasses, fume hood).

Protocol: Amide Coupling (General Procedure)

Because the

-CF

group reduces nucleophilicity, standard EDC/NHS coupling often fails. High-energy coupling reagents are required.

Reagents:

- Carboxylic Acid Partner (1.0 eq)
- CAS 1213370-95-6 (1.1 eq)
- HATU (1.2 eq) or T3P (Propylphosphonic anhydride)
- DIPEA (3.0 eq)
- Solvent: DMF or EtOAc

Step-by-Step Workflow:

- Dissolution: Dissolve the Carboxylic Acid and DIPEA in dry DMF (0.1 M concentration).
 - Activation: Add HATU in one portion. Stir at room temperature for 5–10 minutes to form the activated ester.
 - Addition: Add CAS 1213370-95-6 (dissolved in minimal DMF) dropwise to the reaction mixture.
 - Note: If using the HCl salt, ensure extra DIPEA (1.0 eq) is added to neutralize the salt before addition.
 - Reaction: Stir at RT for 2–4 hours. Monitor by LC-MS.
 - Observation: The reaction is slower than with benzylamine. Heating to 40°C may be required for sterically hindered acids.
 - Workup: Dilute with EtOAc, wash with saturated NaHCO
- (x2), water (x1), and brine (x1). Dry over Na

SO

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Quality Control: Chiral HPLC Method

To verify the enantiomeric purity (S-isomer vs R-isomer):

- Column: Chiralpak AD-H or OD-H (4.6 x 250 mm, 5 μ m).
- Mobile Phase: Hexane : Isopropanol (90:10) with 0.1% Diethylamine.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Expectation: The (S)-enantiomer typically elutes first or second depending on the specific column interaction; reference standard required for confirmation.

Part 4: Visualization of Biological Impact

The following diagram illustrates how incorporating this building block alters the properties of a hypothetical drug scaffold.

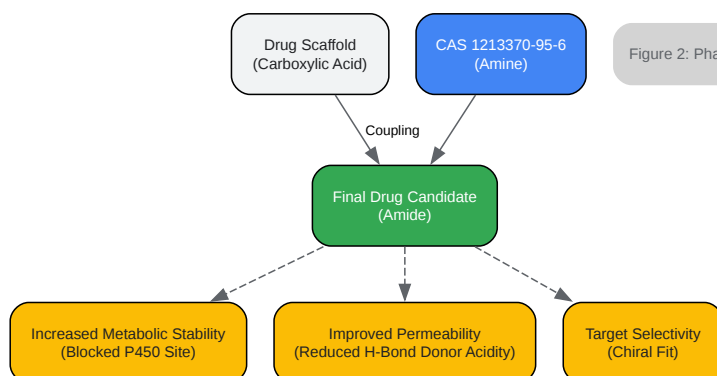


Figure 2: Pharmacological Advantages Conferred by the Trifluoro-Ethylamine Moiety

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Part 5: References

- PubChem Compound Summary. CAS 1213370-95-6. National Center for Biotechnology Information. [\[Link\]](#)
- Ma, J. A., & Cahard, D. (2008). Asymmetric Synthesis of Chiral Trifluoromethylated Amines. Chemical Reviews, 108(9). (Foundational chemistry for this class of compounds). [\[Link\]](#)
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- To cite this document: BenchChem. [Strategic Reagent Profile: CAS 1213370-95-6]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2950332/docs#strategic-reagent-profile-cas-1213370-95-6\]](https://www.benchchem.com/product/b2950332/docs#strategic-reagent-profile-cas-1213370-95-6)

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